

Preliminary Toxicity Screening of 2-(Oxan-2-yl)morpholine: A Technical Guide

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Compound of Interest

Compound Name: 2-(Oxan-2-yl)morpholine

Cat. No.: B15324385

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Disclaimer: No direct toxicological data for **2-(Oxan-2-yl)morpholine** was found in publicly available literature. This document provides a preliminary toxicity assessment based on data available for the parent compound, morpholine, and closely related analogues. The information herein should be interpreted with caution and serves as a guide for initial risk assessment and future experimental design. The hazard statements for the related compound, 2-(oxan-4-yl)morpholine hydrochloride, suggest it may cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).

Introduction

2-(Oxan-2-yl)morpholine is a heterocyclic compound incorporating both a morpholine and an oxane (tetrahydropyran) ring system. As a morpholine derivative, its toxicological profile is of interest to researchers, scientists, and drug development professionals. This guide summarizes the available toxicity data for morpholine as a surrogate to infer the potential hazards of **2-(Oxan-2-yl)morpholine**. It provides an overview of acute toxicity, irritation potential, and genotoxicity, along with detailed experimental protocols for key toxicological assays.

Quantitative Toxicity Data for Morpholine

The following tables summarize the acute toxicity data for morpholine across different species and routes of exposure.

Table 1: Acute Oral Toxicity of Morpholine

Species	Sex	Route	LD50	Reference(s)
Rat	-	Oral	1.05 g/kg bw	[1]
Rat	-	Oral	1.6 g/kg bw (1:4 aqueous dilution)	[1]
Guinea Pig	-	Oral	0.9 g/kg bw (1:4 aqueous dilution)	[1]

Table 2: Acute Dermal and Inhalation Toxicity of Morpholine

Species	Sex	Route	LD50 / LC50	Exposure Time	Reference(s)
Rabbit	-	Dermal	0.5 ml/kg	-	[1]
Rat	Male	Inhalation	2250 ppm (8010 mg/m ³)	-	[1]
Rat	Female	Inhalation	2150 ppm (7650 mg/m ³)	-	[1]
Mouse	Male	Inhalation	1450 ppm (5160 mg/m ³)	-	[1]
Mouse	Female	Inhalation	1900 ppm (6760 mg/m ³)	-	[1]

Irritation and Sensitization

Morpholine is a known irritant to the skin, eyes, and respiratory tract.

- Skin Irritation: It is a strong skin irritant in rabbits and guinea pigs, causing necrosis after dermal application.[1]
- Eye Irritation: Morpholine is a strong eye irritant in rabbits.[1] Human exposure to high levels has been associated with corneal oedema, hazy vision, and halo phenomena.[1]

- Respiratory Irritation: Inhalation can cause lachrymation, rhinitis, and irritation of the lower airways in humans.[1]

Genotoxicity and Carcinogenicity

- Genotoxicity: Morpholine did not induce mutations in bacteria or chromosomal aberrations in Chinese hamster lung fibroblasts.[2] However, it can react with nitrites to form N-nitrosomorpholine (NMOR), a known mutagen and carcinogen.[3]
- Carcinogenicity: Morpholine itself was not found to be carcinogenic in oral and inhalation studies in rats. However, the potential for in vivo formation of the carcinogenic N-nitrosomorpholine is a significant concern.[3]

Experimental Protocols

In Vitro Cytotoxicity Assay (MTT Assay)

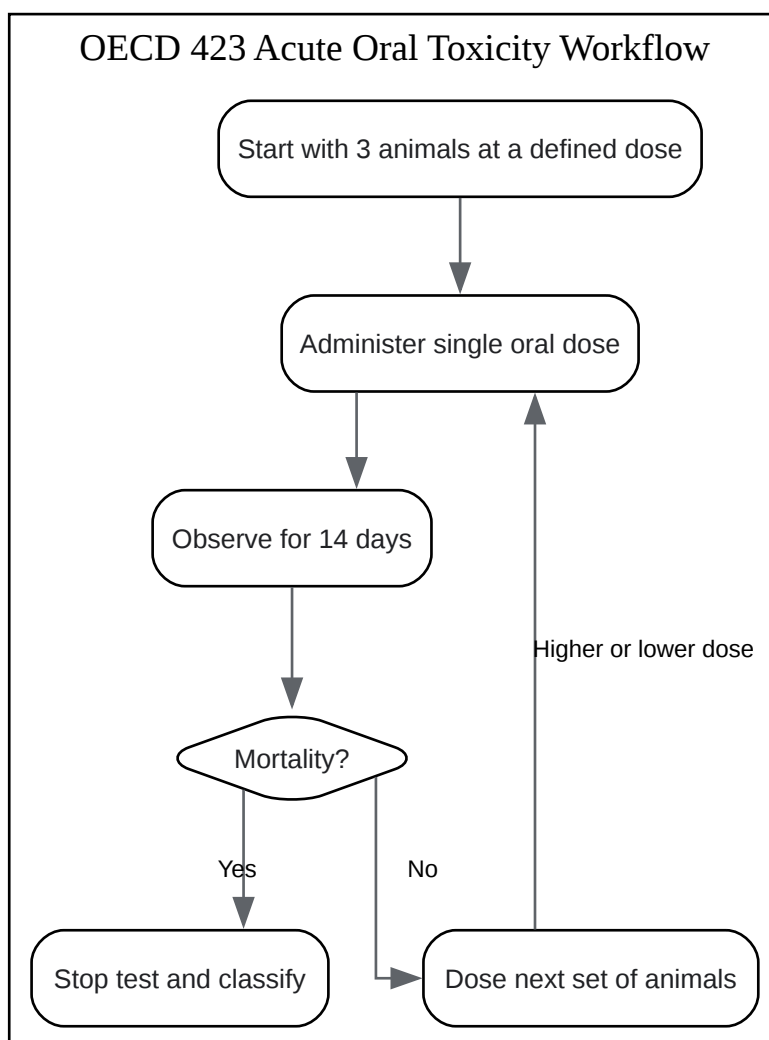
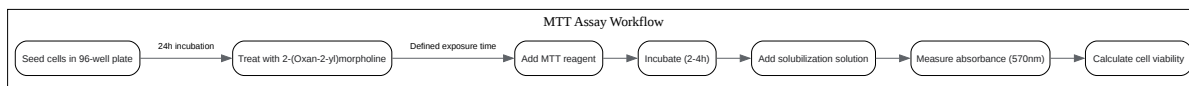
The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric method to assess cell viability.

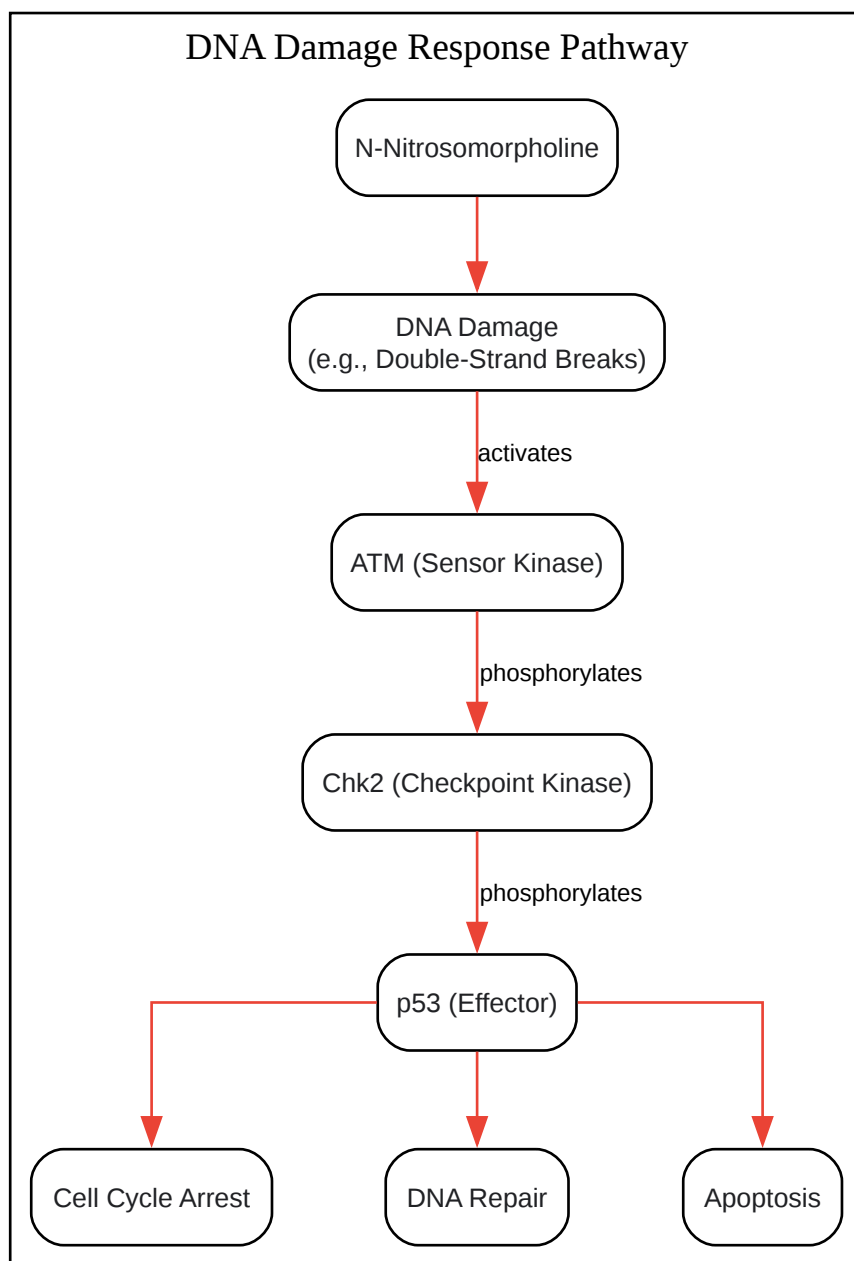
Principle: Metabolically active cells reduce the yellow tetrazolium salt MTT to purple formazan crystals. The amount of formazan produced is proportional to the number of viable cells.

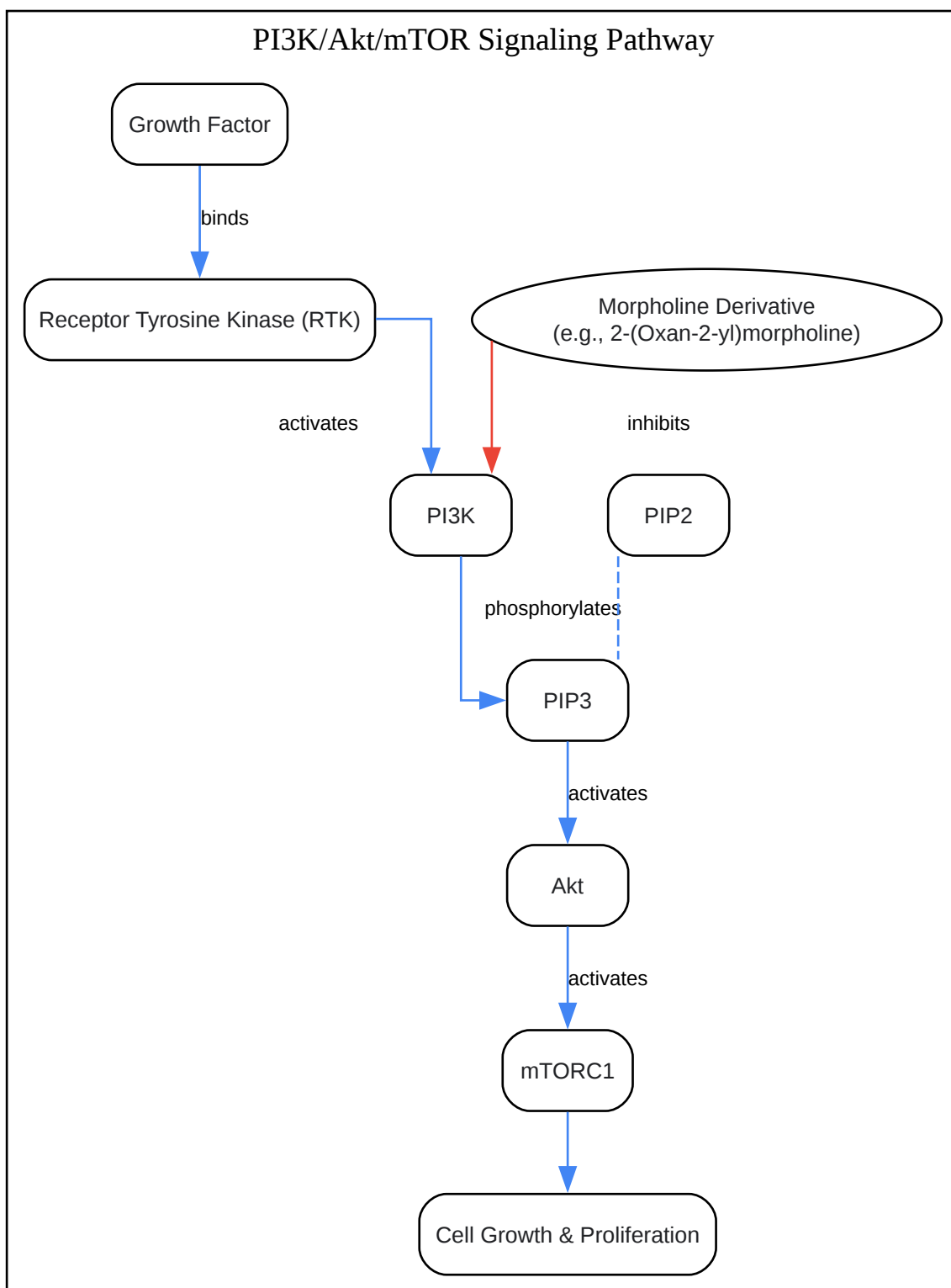
Procedure:

- Cell Seeding: Plate cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Compound Treatment: Expose the cells to various concentrations of the test compound for a specified duration (e.g., 24, 48, or 72 hours).
- MTT Addition: Add MTT solution to each well and incubate for 2-4 hours to allow formazan formation.
- Solubilization: Add a solubilizing agent (e.g., DMSO or isopropanol) to dissolve the formazan crystals.

- Absorbance Measurement: Measure the absorbance at a wavelength of 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to an untreated control.







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